

# Benzoxiquine: A Technical Guide to its Discovery and Development

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## Compound of Interest

Compound Name: *Benzoxiquine*

CAS No.: 86-75-9

Cat. No.: B1666691

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## Executive Summary

**Benzoxiquine**, the benzoate ester of 8-hydroxyquinoline, is a compound with recognized antimicrobial properties. Its history is intrinsically linked to the discovery and development of its parent compound, 8-hydroxyquinoline, a potent metal-chelating agent with a long history of use as an antiseptic and disinfectant. This technical guide provides a comprehensive overview of the discovery, historical development, and key scientific data related to **Benzoxiquine**, with a focus on its synthesis, antimicrobial activity, and proposed mechanism of action. While a complete historical record of **Benzoxiquine**'s initial discovery is not readily available in publicly accessible documents, its development can be contextualized within the broader exploration of 8-hydroxyquinoline derivatives for therapeutic applications.

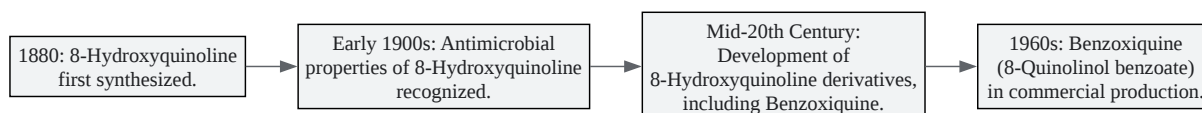
## Discovery and Historical Development

The journey of **Benzoxiquine** begins with its precursor, 8-hydroxyquinoline. First synthesized in 1880, 8-hydroxyquinoline's potent antimicrobial and metal-chelating properties were recognized in the early 20th century, leading to its use as a disinfectant and antiseptic. The

derivatization of 8-hydroxyquinoline, including the formation of esters like **Benzoxiquine**, was a logical progression to modify its physicochemical properties, such as solubility and bioavailability, potentially enhancing its therapeutic index.

While the exact date and discoverer of **Benzoxiquine**'s first synthesis are not clearly documented in the available literature, records from the United States Tariff Commission indicate that 8-quinolinol benzoate was in production by the early 1960s.[1][2] This suggests its development likely occurred in the mid-20th century, a period of significant activity in the discovery and development of new antimicrobial agents. The primary motivation for its development was likely to leverage the known antimicrobial efficacy of 8-hydroxyquinoline in a modified form.

Historical Timeline of 8-Hydroxyquinoline and its Derivatives:



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A brief timeline of the development of 8-Hydroxyquinoline and its derivatives.

## Physicochemical Properties

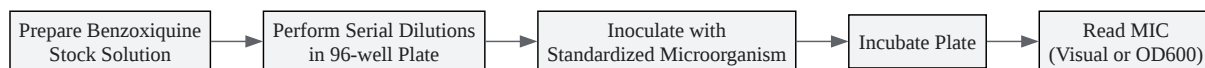
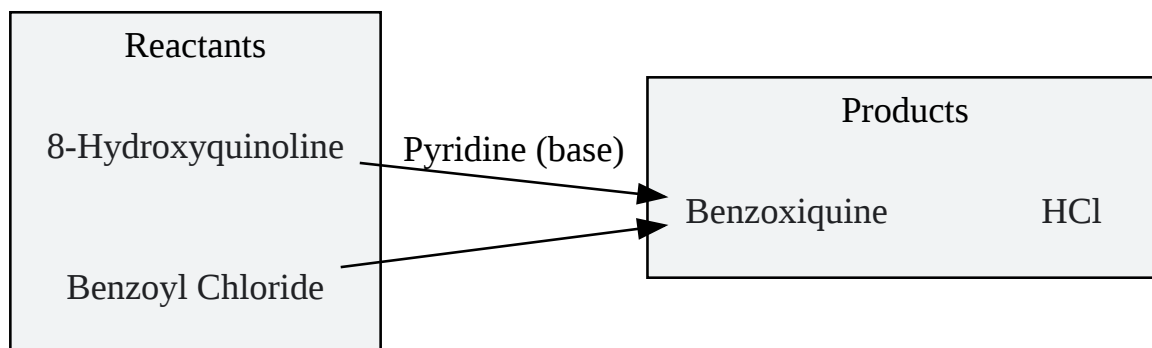
A summary of the key physicochemical properties of **Benzoxiquine** is presented in the table below.

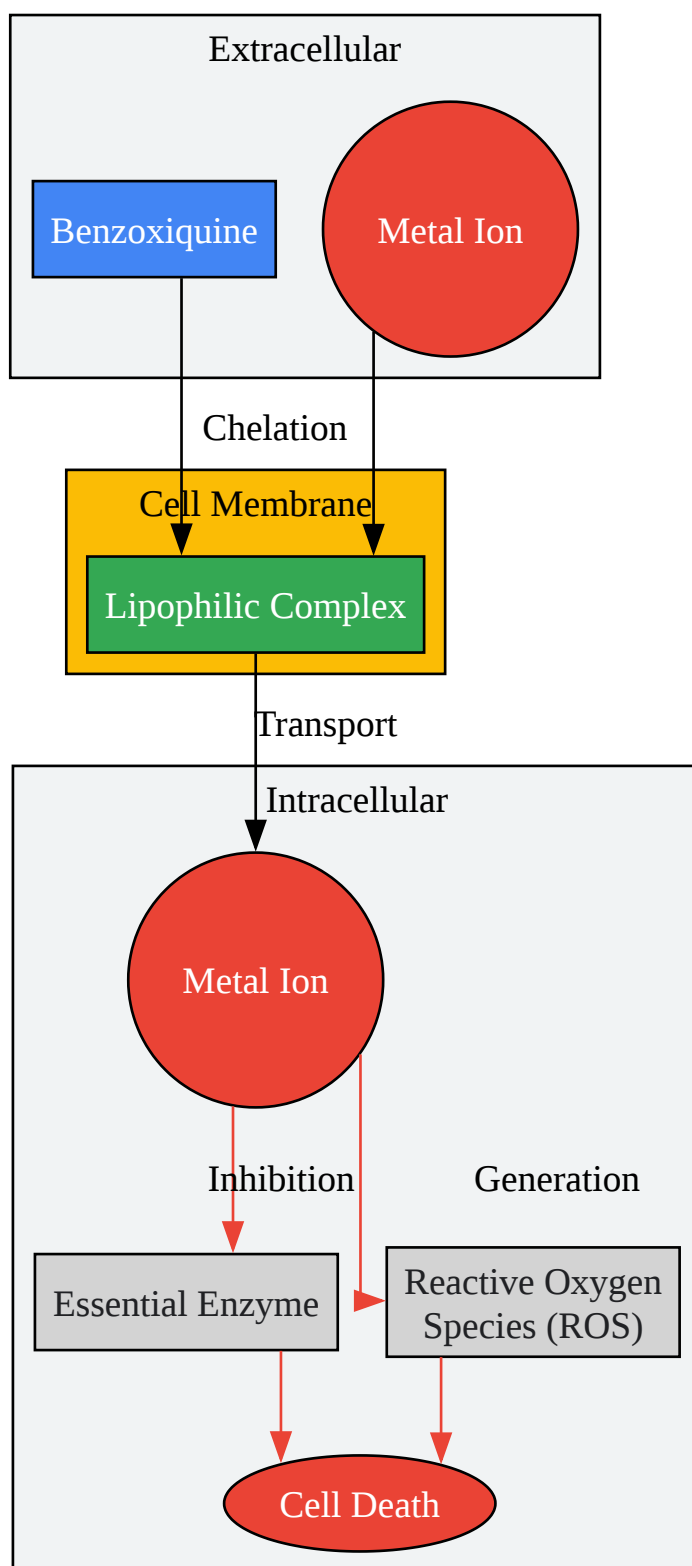
Property	Value	Reference
IUPAC Name	quinolin-8-yl benzoate	[3]
Synonyms	8-Quinololinol benzoate, 8-(Benzoyloxy)quinoline	[3][4]
CAS Number	86-75-9	[3]
Molecular Formula	C <sub>16</sub> H <sub>11</sub> NO <sub>2</sub>	[3]
Molecular Weight	249.26 g/mol	[3]
Melting Point	119.0 °C	[4]
Boiling Point	424.3 °C (estimated)	[4]
Water Solubility	44.66 mg/L at 25 °C (estimated)	[4]
logP (o/w)	3.300 (estimated)	[4]

## Synthesis

The synthesis of **Benzoxiquine** is typically achieved through the esterification of 8-hydroxyquinoline with benzoyl chloride. This is a standard esterification reaction where the hydroxyl group of 8-hydroxyquinoline acts as a nucleophile, attacking the electrophilic carbonyl carbon of benzoyl chloride.

General Synthetic Scheme:





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## References

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- [2. usitc.gov \[usitc.gov\]](https://www.usitc.gov)
- [3. Benzoxiquine | C16H11NO2 | CID 6855 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- [4. benzoxiquine, 86-75-9 \[thegoodscentscompany.com\]](https://www.thegoodscentscompany.com)
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